

Application Note: Quantitative Analysis of Plasticizers using Dimethyl Adipate-d4

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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Introduction

Plasticizers are additives used to increase the flexibility, durability, and longevity of plastic materials. Common classes of plasticizers include phthalates and adipates. Due to their widespread use in consumer products, food packaging, and medical devices, there is a growing concern about their potential migration into food, beverages, and pharmaceuticals, and their subsequent impact on human health. Regulatory bodies globally have set stringent limits on the levels of certain plasticizers in various products.

Accurate and reliable quantification of these compounds is therefore crucial. The use of stable isotope-labeled internal standards, such as Dimethyl adipate-d4, in conjunction with mass spectrometry-based methods like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), provides a robust approach for precise quantification by correcting for variations in sample preparation and instrumental analysis.[1] This application note provides detailed protocols for the quantitative analysis of a range of common plasticizers in different matrices using Dimethyl adipate-d4 as an internal standard.

Analytical Techniques

Both GC-MS and LC-MS/MS are powerful techniques for the determination of plasticizers.

- GC-MS is a well-established technique for the analysis of volatile and semi-volatile compounds like many plasticizers. It offers high chromatographic resolution and is often used for routine monitoring.^[2]
- LC-MS/MS has gained prominence for plasticizer analysis due to its high sensitivity and selectivity, often requiring simpler sample preparation and no derivatization, which can be advantageous for less volatile or thermally labile plasticizers.^{[3][4]}

The choice between these techniques depends on the specific plasticizers of interest, the sample matrix, and the required sensitivity.

Experimental Protocols

This section details the methodologies for sample preparation and analysis using both GC-MS and LC-MS/MS with Dimethyl adipate-d4 as the internal standard.

1. Sample Preparation: Solid-Phase Extraction (SPE) for Liquid Samples (e.g., Beverages, Food Simulants)

This protocol is adapted from established methods for plasticizer extraction from liquid matrices.^[2]

- **Sample Pre-treatment:** Acidify the liquid sample (e.g., 100 mL) to a pH of approximately 4 with a suitable acid.
- **Internal Standard Spiking:** Add a known amount of Dimethyl adipate-d4 solution in methanol to the sample to achieve a final concentration within the calibration range (e.g., 50 ng/mL).
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge by sequentially passing methanol (5 mL) and then deionized water (5 mL) through it.
- **Sample Loading:** Load the pre-treated sample onto the conditioned SPE cartridge at a slow, steady flow rate.
- **Washing:** Wash the cartridge with 5 mL of a water/methanol mixture (e.g., 90:10 v/v) to remove interfering substances.

- Elution: Elute the retained plasticizers and the internal standard with a suitable organic solvent, such as ethyl acetate or dichloromethane (e.g., 2 x 3 mL).
- Concentration and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a known volume (e.g., 1 mL) of a suitable solvent (e.g., ethyl acetate for GC-MS or methanol for LC-MS/MS) for analysis.

2. Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

This protocol is based on a validated method for the determination of adipate plasticizers.[\[2\]](#)

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Column: A low-bleed, mid-polarity capillary column, such as a 5% phenyl-methylpolysiloxane column (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Injector: Splitless mode at 280°C.
- Oven Temperature Program:
 - Initial temperature: 80°C, hold for 2 minutes.
 - Ramp 1: 15°C/min to 240°C, hold for 5 minutes.
 - Ramp 2: 10°C/min to 300°C, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity. Monitor characteristic ions for each target plasticizer and Dimethyl adipate-d4.

3. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol

This protocol is a generalized method adapted from multi-residue plasticizer analysis methods.

[3][5]

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer (LC-MS/MS).
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 μ m particle size).
- Mobile Phase:
 - A: Water with 0.1% formic acid and 5 mM ammonium formate.
 - B: Methanol with 0.1% formic acid and 5 mM ammonium formate.
- Gradient Elution:
 - Start with 50% B, hold for 1 minute.
 - Linearly increase to 98% B over 8 minutes.
 - Hold at 98% B for 3 minutes.
 - Return to 50% B and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- MS/MS Parameters:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Source Temperature: 150°C.
 - Desolvation Temperature: 500°C.
 - Capillary Voltage: 3.5 kV.

- Acquisition Mode: Multiple Reaction Monitoring (MRM). Optimize precursor and product ions, cone voltage, and collision energy for each analyte and the internal standard.[6][7]

Quantitative Data

The following tables summarize typical quantitative performance data for the analysis of common plasticizers using a deuterated internal standard. The data is compiled from various sources and represents expected performance.[2][3]

Table 1: GC-MS Method Validation Data for Selected Plasticizers

Analyte	Linearity (R ²)	LOD (ng/mL)	LOQ (ng/mL)	Recovery (%)	RSD (%)
Dimethyl Phthalate (DMP)	> 0.995	1.0	3.0	95 - 105	< 10
Diethyl Phthalate (DEP)	> 0.995	1.0	3.0	92 - 108	< 10
Dibutyl Phthalate (DBP)	> 0.998	0.5	1.5	90 - 110	< 8
Diethyl Adipate (DEA)	> 0.998	1.5	5.0	88 - 107	< 12
Di-(2-ethylhexyl) Adipate (DEHA)	> 0.997	2.0	6.0	85 - 115	< 15
Di-n-octyl Phthalate (DNOP)	> 0.996	2.5	7.5	87 - 112	< 15

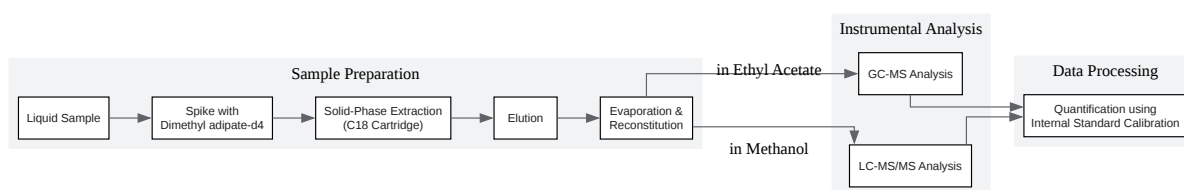
Table 2: LC-MS/MS Method Validation Data for Selected Plasticizers

Analyte	Linearity (R ²)	LOD (µg/L)	LOQ (µg/L)	Recovery (%)	RSD (%)
Benzyl Butyl Phthalate (BBP)	> 0.99	0.1	0.3	90 - 110	< 10
Di-(2-ethylhexyl) Phthalate (DEHP)	> 0.99	0.2	0.6	88 - 112	< 15
Diisononyl Phthalate (DINP)	> 0.99	0.5	1.5	85 - 115	< 15
Diisodecyl Phthalate (DIDP)	> 0.99	0.5	1.5	85 - 115	< 15
Diisononyl Adipate (DINA)	> 0.99	0.3	1.0	87 - 113	< 15
Acetyl Tributyl Citrate (ATBC)	> 0.99	0.2	0.7	90 - 110	< 12

Table 3: Example MRM Transitions for LC-MS/MS Analysis

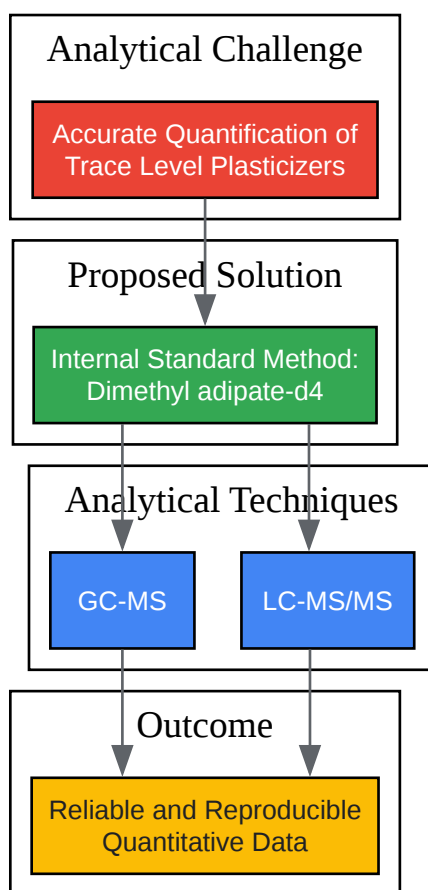
Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Dimethyl Adipate-d4 (IS)	179.1	147.1	115.1
Diethyl Adipate (DEA)	203.1	157.1	129.1
Dibutyl Adipate (DBA)	259.2	203.2	127.1
Di-(2-ethylhexyl) Adipate (DEHA)	371.3	129.1	112.1
Diisononyl Adipate (DINA)	427.4	129.1	112.1
Dibutyl Phthalate (DBP)	279.2	149.1	205.1
Di-(2-ethylhexyl) Phthalate (DEHP)	391.3	149.1	167.1

Visualizations



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Caption: Experimental workflow for plasticizer analysis.



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Caption: Logical relationship for quantitative analysis.

Conclusion

The methods presented in this application note, utilizing Dimethyl adipate-d4 as an internal standard, provide a robust and reliable framework for the quantitative analysis of a wide range of plasticizers in various matrices. The detailed GC-MS and LC-MS/MS protocols offer high sensitivity, selectivity, and accuracy, making them suitable for routine quality control, regulatory compliance, and research applications in the pharmaceutical, food safety, and environmental monitoring fields. The use of an appropriate deuterated internal standard is critical for mitigating matrix effects and ensuring the precision of the analytical results.

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